

TAK-733 creatine kinase elevation management

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tak-733

CAS No.: 1035555-63-5

Cat. No.: S548776

Get Quote

TAK-733: Managing Creatine Kinase Elevation

FAQ 1: Is elevated creatine kinase a known effect of TAK-733? Yes, increased blood creatine phosphokinase (CPK) is a documented side effect of **TAK-733** treatment. In the first-in-human phase I clinical trial, it was reported as a **common drug-related adverse event (AE)**, occurring in **20%** of patients with advanced solid tumors [1].

FAQ 2: How severe can this elevation be? In the phase I study, grade 3 or higher adverse events were reported in 53% of patients [1]. The study defined **dose-limiting toxicities (DLTs)** that included specific criteria for CPK elevation: **Grade 3 CPK elevation** that did not resolve to Grade ≤ 1 within 3 days, or **any Grade 4 CPK elevation**, was considered a DLT [1]. This indicates that CK elevation is a significant, dose-related effect that requires careful monitoring.

Troubleshooting & Management Guide

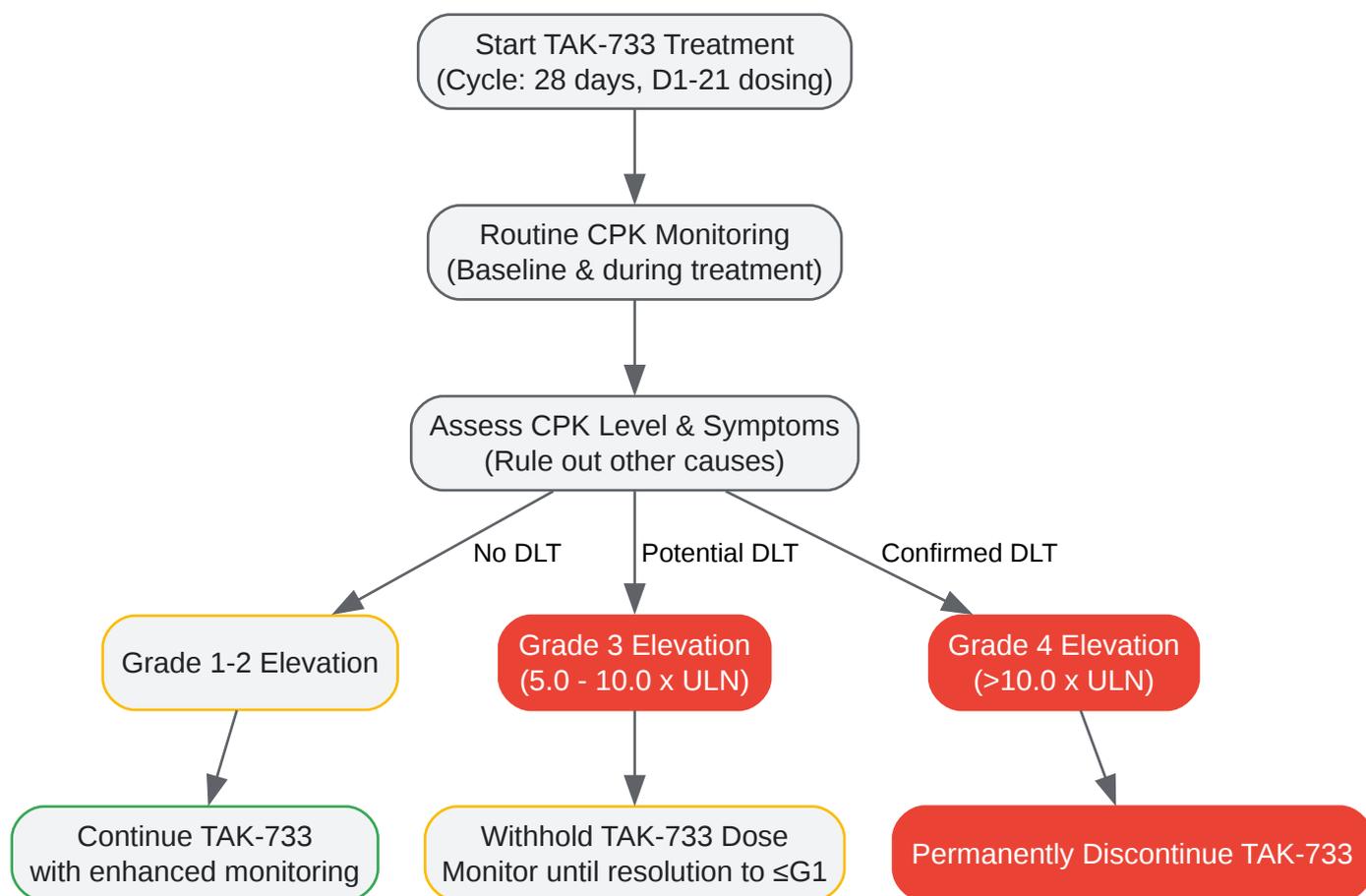
The following guide is based on the dose-escalation study and general principles for managing similar targeted therapies. The maximum tolerated dose (MTD) in the study was established at **16 mg** [1].

Aspect	Details & Recommendations
Monitoring	Routine blood tests: Monitor serum CPK levels at baseline and regularly during treatment cycles, especially during the first cycles. The phase I study used 28-day

Aspect	Details & Recommendations
	cycles with dosing on Days 1-21 [1].
Grading & Assessment	Use CTCAE (Common Terminology Criteria for Adverse Events) grading (the study used v3.0). Exclude other causes of CK elevation (e.g., strenuous exercise, muscle trauma, statin use, cardiac events) [1].
Dose Modification	For Grade 3 CPK ($\geq 5.0 - 10.0 \times \text{ULN}$): The study protocol considered this a potential DLT if it did not resolve quickly. Withhold TAK-733 and monitor CK levels closely until resolution. For Grade 4 CPK ($>10.0 \times \text{ULN}$): This was defined as a DLT. Permanently discontinue TAK-733 is recommended [1].
General Management	Ensure adequate hydration. Patient education to report any unexplained muscle pain, tenderness, or weakness immediately.

Experimental & Clinical Workflow for Monitoring

For a visual summary of the monitoring and management process derived from the clinical trial protocol, please refer to the following flowchart:



[Click to download full resolution via product page](#)

Key Considerations for Researchers

- **Mechanism:** The specific biological mechanism by which **TAK-733** induces CPK elevation is not fully detailed in the available literature. It is a class effect observed with some MEK inhibitors.
- **Clinical Context:** The available data comes from a phase I trial in patients with advanced solid tumors. The relevance and severity of this AE in other patient populations or in healthier subjects may differ.
- **Combination Therapies:** Be vigilant for potential synergistic toxicities when **TAK-733** is used in combination with other agents that may also cause myopathy or elevate CPK.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A phase I dose-escalation study of TAK - 733 , an investigational oral... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [TAK-733 creative kinase elevation management]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548776#tak-733-creative-kinase-elevation-management>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com